

Application Notes and Protocols for Oral Gavage of Dimethylaminoparthenolide (DMAPT) in Mice

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Compound of Interest

Compound Name: Dimethylaminoparthenolide

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These application notes provide a detailed protocol for the safe and effective oral administration of **Dimethylaminoparthenolide** (DMAPT), a water-soluble analog of parthenolide, to mice via gavage. This document is intended to offer a standardized procedure to ensure animal welfare, data reproducibility, and personnel safety.

Introduction

Dimethylaminoparthenolide (DMAPT) is a promising therapeutic agent with demonstrated anti-cancer and anti-inflammatory properties.^{[1][2][3][4]} Its primary mechanisms of action involve the inhibition of the NF-κB signaling pathway and the generation of reactive oxygen species (ROS).^{[1][2][5]} As a water-soluble derivative of parthenolide, DMAPT exhibits improved bioavailability, making it suitable for in vivo studies, including oral administration.^{[1][4][6][7][8]} Oral gavage is a common and effective method for delivering precise doses of therapeutic agents directly into the stomach of laboratory animals.^{[9][10][11]}

Quantitative Data Summary

The following table summarizes key quantitative parameters for the oral administration of DMAPT in mice, compiled from various studies and standard procedural guidelines.

Parameter	Value	Reference
DMAPT Dosage Range	40 - 100 mg/kg/day	[1]
Maximum Dosing Volume	10 mL/kg (5 mL/kg recommended)	[9][10][11][12]
Gavage Needle Gauge (Adult Mice)	18-22 gauge	[9][11][13]
Gavage Needle Length (Adult Mice)	1 - 1.5 inches	[9][11][13]
DMAPT Oral Bioavailability	Approximately 70%	[7][8]
Reported Vehicle Formulation	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[14]

Experimental Protocols

Materials and Reagents

- **Dimethylaminoparthenolide (DMAPT)** powder
- Vehicle for dissolution (e.g., sterile water, saline, or a formulation as described in the table above)
- Appropriately sized gavage needles (18-22 gauge for adult mice) with a rounded ball tip.[9][11][13]
- Sterile syringes (1 mL or 3 mL)
- Animal scale
- 70% ethanol for disinfection
- Personal Protective Equipment (PPE): lab coat, gloves, eye protection

Preparation of DMAPT Solution

- Calculate the required amount of DMAPT and vehicle: Based on the desired dose (mg/kg), the weight of the mice, and the dosing volume (mL/kg), calculate the total volume of DMAPT solution needed.
- Dissolve DMAPT: DMAPT is a water-soluble analog of parthenolide.^{[2][4]} For difficult to dissolve formulations, a common vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[14]
 - First, dissolve the DMAPT powder in DMSO.
 - Then, add the PEG300 and Tween-80, mixing thoroughly.
 - Finally, add the saline to reach the final volume.
 - Ensure the solution is clear and homogenous. Gentle warming or sonication can aid dissolution.^[14]
- Sterilization: If required for the study, the final solution can be sterile-filtered through a 0.22 µm filter.

Oral Gavage Procedure

Animal Handling and Restraint:

- Proper training in animal handling and gavage techniques is mandatory before performing this procedure.^{[9][10][11]}
- Weigh the mouse to accurately calculate the dosing volume.^{[9][12]} The maximum recommended volume is 10 mL/kg, though smaller volumes (e.g., 5 mL/kg) are often preferred to minimize the risk of reflux and aspiration.^[9]
- To restrain the mouse, firmly scruff the loose skin over the shoulders using the thumb and forefinger of your non-dominant hand.^{[9][13]} This should immobilize the head and cause the forelegs to extend to the sides.^[9]
- Position the mouse vertically, with its head pointing upwards. This alignment helps to straighten the path to the esophagus.^[10]

Gavage Administration:

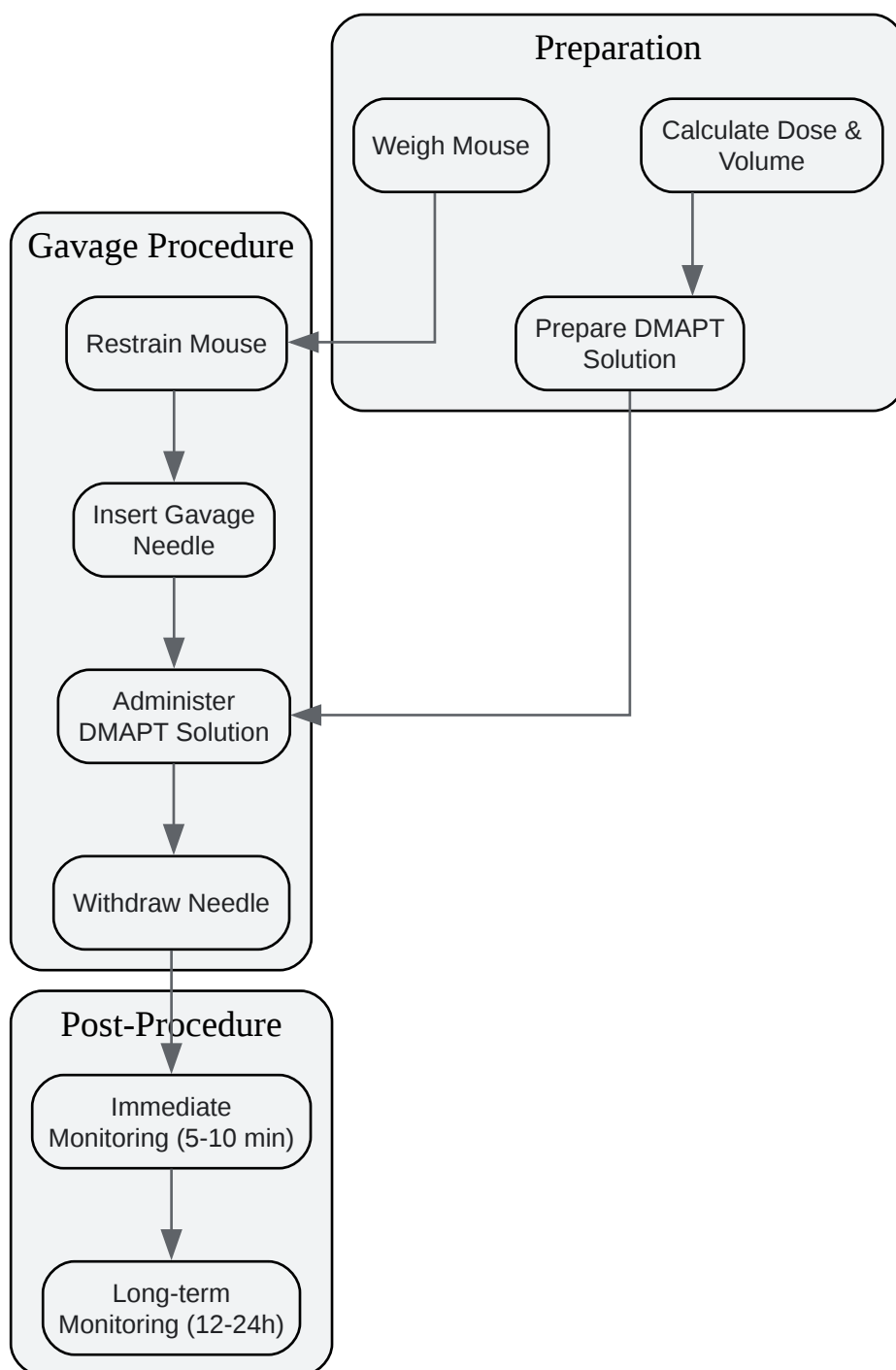
- Measure the correct length for gavage needle insertion by holding the needle alongside the mouse, with the tip at the mouth and the end of the needle reaching the last rib or xiphoid process.[\[10\]](#)[\[12\]](#) Mark this length on the needle if necessary.
- Fill the syringe with the calculated volume of DMAPT solution and attach the gavage needle.
- Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the pharynx.[\[11\]](#)
- The mouse should swallow as the needle enters the esophagus. The needle should pass smoothly without resistance.[\[9\]](#)[\[10\]](#) If resistance is met, do not force the needle. Withdraw and attempt to reinsert.
- Once the needle is properly positioned in the esophagus, slowly and steadily depress the syringe plunger to administer the solution.[\[10\]](#)
- After administration, gently withdraw the needle in the same path it was inserted.[\[11\]](#)
- Return the mouse to its cage and monitor for any signs of distress.[\[9\]](#)[\[11\]](#)

Post-Procedure Monitoring

- Observe the animal for at least 5-10 minutes immediately following the procedure for any signs of respiratory distress, such as gasping or labored breathing.[\[9\]](#)[\[11\]](#)
- Continue to monitor the animals 12-24 hours after dosing.[\[9\]](#)[\[11\]](#)
- Potential adverse effects include perforation of the esophagus or stomach, and aspiration of the compound into the lungs.[\[9\]](#) Any animal showing signs of severe distress should be humanely euthanized according to institutional guidelines.

Visualizations

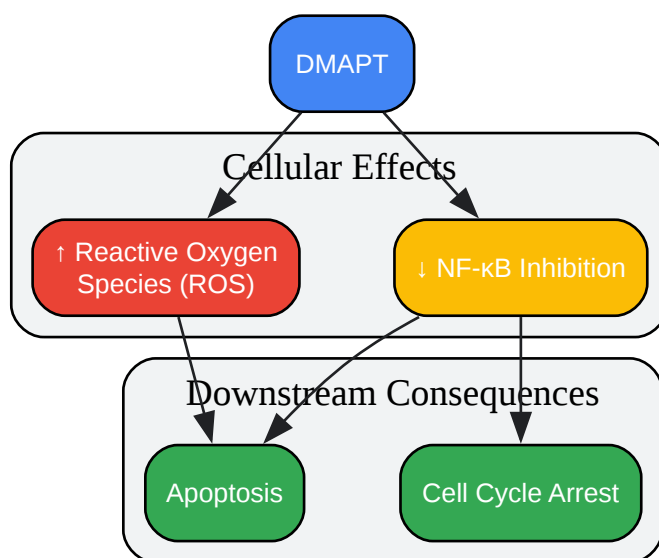
Experimental Workflow for Oral Gavage



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Caption: Workflow for Oral Gavage of DMAPT in Mice.

Simplified DMAPT Signaling Pathway



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Caption: Simplified Signaling Pathway of DMAPT.

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